

A Comprehensive Technical Guide to the Physical Properties of 3-Methoxypropyl Isothiocyanate

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Compound of Interest

Compound Name: 3-Methoxypropyl isothiocyanate

Cat. No.: B101897

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For researchers, scientists, and professionals engaged in drug development, a thorough understanding of the physicochemical properties of active compounds is paramount. This technical guide provides an in-depth overview of the core physical characteristics of **3-Methoxypropyl isothiocyanate** (CAS No. 17702-11-3), a compound of interest in various chemical and pharmaceutical research domains. All quantitative data is presented in a structured format for clarity and ease of comparison.

Core Physical Properties

The physical properties of **3-Methoxypropyl isothiocyanate** are fundamental to its handling, formulation, and behavior in biological systems. The following table summarizes key experimentally determined and calculated physical data for this compound.

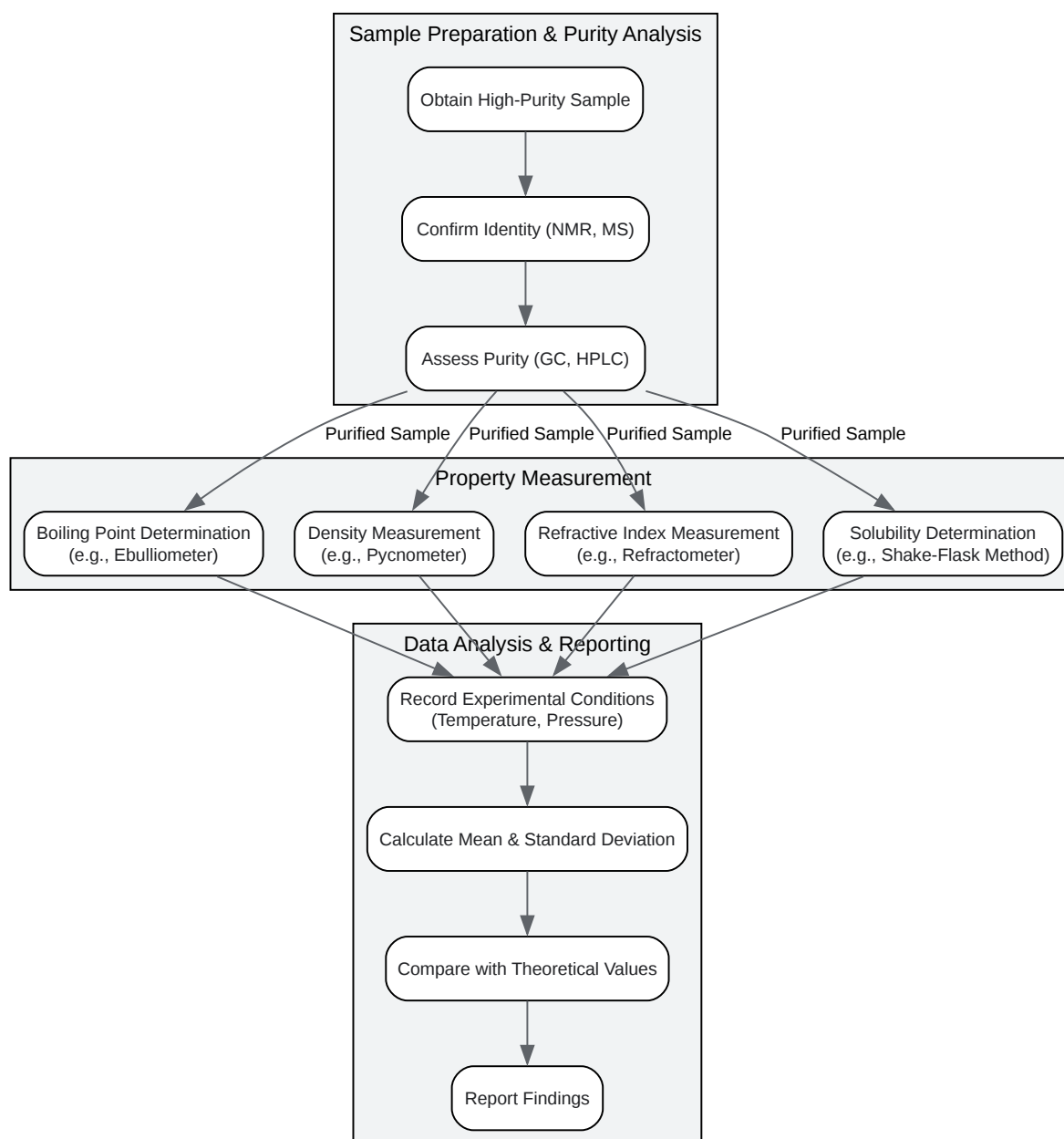
Property	Value	Source
Molecular Formula	C ₅ H ₉ NOS	NIST[1], Cheméo[2]
Molecular Weight	131.20 g/mol	Cheméo[2]
131.196 g/mol	NIST[1]	
131.198 g/mol	Sigma-Aldrich[3]	
Boiling Point	482.17 K (209.02 °C)	Cheméo (Calculated)[2]
Water Solubility	log ₁₀ WS = -0.94	Cheméo (Calculated)[2]
Octanol/Water Partition Coefficient	logP _{oct/wat} = 1.126	Cheméo (Calculated)[2]
Vaporization Enthalpy (Δ _{vap} H°)	39.57 kJ/mol	Cheméo (Calculated)[2]
Enthalpy of Formation (Δ _f H° _{gas})	5.32 kJ/mol	Cheméo (Calculated)[2]
Critical Temperature (T _c)	697.94 K	Cheméo (Calculated)[2]
Critical Pressure (P _c)	3488.88 kPa	Cheméo (Calculated)[2]
McGowan's Characteristic Volume (McVol)	104.910 ml/mol	Cheméo (Calculated)[2]

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **3-Methoxypropyl isothiocyanate** are not readily available in the public domain. However, standard methodologies for determining these key parameters are well-established in the field of physical chemistry.

General Workflow for Physical Property Determination

The following diagram illustrates a generalized workflow for the experimental determination of key physical properties of a liquid compound such as **3-Methoxypropyl isothiocyanate**.

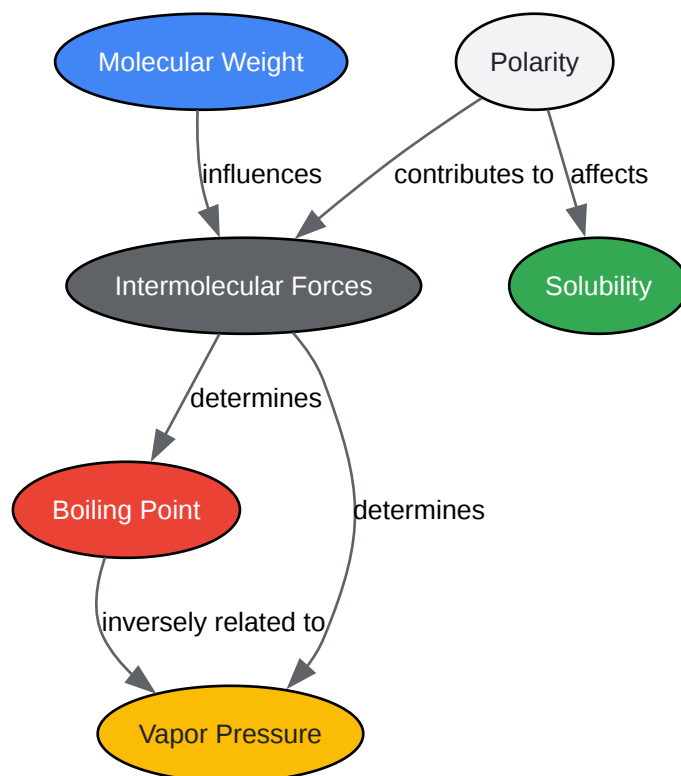


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A generalized workflow for determining physical properties.

Logical Relationship of Key Physical Properties

The physical properties of a compound are often interrelated. Understanding these relationships can provide deeper insights into the substance's behavior. The following diagram illustrates the logical connections between some of the core physical properties of **3-Methoxypropyl isothiocyanate**.



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Interrelationships of key physical properties.

This technical guide serves as a foundational resource for professionals working with **3-Methoxypropyl isothiocyanate**. The provided data and conceptual frameworks are intended to support further research and development activities.

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References

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- 2. 3-Methoxypropyl isothiocyanate (CAS 17702-11-3) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 3. 3-METHOXYPROPYL ISOTHIOCYANATE AldrichCPR | Sigma-Aldrich [sigmaaldrich.cn]
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